

Chrysophenine dye synthesis and purification methods

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chrysophenine

Cat. No.: B15552783

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Purification of **Chrysophenine** Dye

Introduction

Chrysophenine, also known as Direct Yellow 12 or **Chrysophenine** G, is a water-soluble disazo stilbene dye.^[1] Its chemical formula is $C_{30}H_{26}N_4Na_2O_8S_2$.^[1] Valued for its bright golden-yellow color, it is extensively used in the textile industry for dyeing cellulosic materials like cotton, linen, and paper, as well as for silk and wool.^{[1][2]} **Chrysophenine** is a direct dye, meaning it can be applied to fibers without the need for a mordant.^[1] This guide provides a detailed overview of the synthesis and purification methods for **Chrysophenine**, intended for researchers, scientists, and professionals in drug development and related fields.

Physicochemical and Quantitative Data

The properties of **Chrysophenine** G are summarized below. Data is compiled from various industrial suppliers and scientific resources.

Table 1: Physicochemical Properties of **Chrysophenine**

Property	Value	Reference(s)
Chemical Formula	C ₃₀ H ₂₆ N ₄ Na ₂ O ₈ S ₂	[1][2]
Molar Mass	680.66 g/mol	[1][2]
CAS Number	2870-32-8	[1]
Appearance	Orange to deep yellow powder	[1][2]
Melting Point	174 °C or >300 °C (decomposes)	[1][3]
Solubility in Water	Soluble; 30 g/L at 80 °C	[1][2]

Table 2: Technical Specifications of Commercial **Chrysophenine G**

Parameter	Value	Reference(s)
Purity	~95% to 98%	[3][4]
Strength	200% (Standard)	[2][3]
pH (aqueous solution)	7 - 8	[3]
Moisture Content	≤ 5%	[2][3]
Light Fastness	Good	[2]
Washing Fastness	Good	[2]

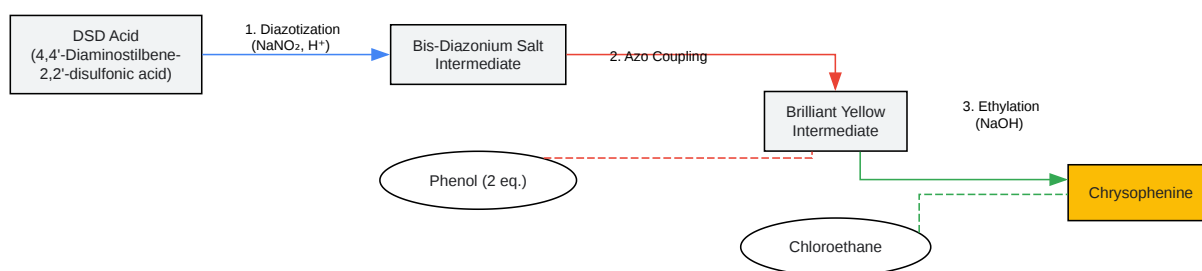
Synthesis of Chrysophenine

The industrial synthesis of **Chrysophenine** is a multi-step process that begins with the diazotization of 4,4'-diaminostilbene-2,2'-disulfonic acid (DSD acid). This is followed by a coupling reaction with phenol and a final ethylation step.[5][6][7] An alternative description states that **Chrysophenine** is obtained by reacting Brilliant Yellow (the intermediate formed after the coupling step) with chloroethane to convert the hydroxyl groups into ether groups.[1]

Synthesis Pathway

The synthesis proceeds through three main stages:

- **Diazotization:** DSD acid is treated with sodium nitrite in an acidic medium to form a bis-diazonium salt.
- **Azo Coupling:** The bis-diazonium salt then undergoes an electrophilic aromatic substitution reaction with two equivalents of phenol.^{[5][8]} This reaction typically occurs at the para position of the phenol.
- **Ethylation:** The resulting intermediate, Brilliant Yellow, is treated with an ethylating agent, such as chloroethane, under alkaline conditions to convert the two phenolic hydroxyl groups into ethoxy groups, yielding the final **Chrysophenine** dye.^{[1][5]}



[Click to download full resolution via product page](#)

Caption: Chemical synthesis pathway of **Chrysophenine** dye.

Experimental Protocol: Synthesis

The following protocol is based on a patented industrial process.^[5]

Step 1: Diazotization of DSD Acid

- Prepare a solution by dissolving DSD acid, sodium carbonate, and sodium nitrite in water. The molar ratio of DSD acid to sodium carbonate to sodium nitrite should be approximately 1:(2-3):(5-7).^[5]
- Cool the mixture to 3-5 °C in an ice bath.

- Slowly add a mineral acid (e.g., hydrochloric acid) while stirring vigorously to generate the bis-diazonium salt. Maintain the temperature below 5 °C throughout the addition.

Step 2: Azo Coupling

- Prepare a separate alkaline solution of phenol (sodium phenolate) by dissolving phenol in an aqueous sodium hydroxide solution.
- Slowly add the cold diazonium salt solution from Step 1 to the sodium phenolate solution. The molar ratio of the diazo solution to sodium phenolate should be 1:(4-6).^[5]
- Maintain the temperature below 10 °C and continue stirring. A precipitate of the intermediate dye (Brilliant Yellow) will form.

Step 3: Ethylation

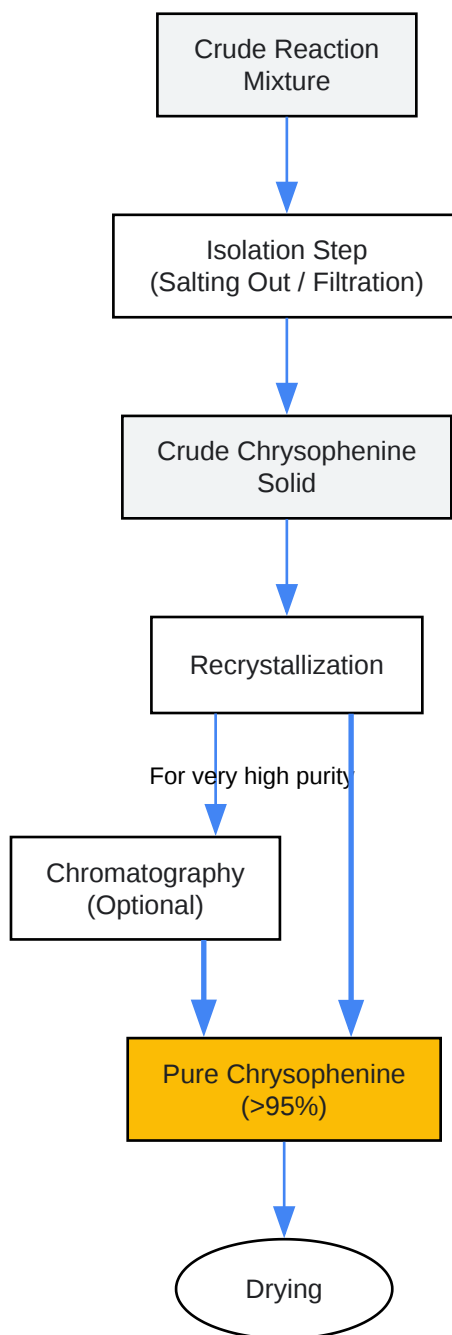
- Isolate the intermediate dye precipitate by filtration.
- Transfer the filter cake to a pressure-resistant reactor containing ethanol, sodium carbonate, sodium hydroxide, and chloroethane.^[6]
- Seal the reactor and heat the mixture to approximately 100 °C under pressure (e.g., 0.35 MPa).^[6]
- Maintain the reaction for 18-20 hours.^[5]
- After the reaction is complete, cool the reactor, reduce the pressure, and proceed to purification.

Purification of Chrysophenine

Crude synthetic dyes contain impurities, including starting materials, by-products, and inorganic salts. Purification is essential to achieve the desired color strength, purity, and stability. Common methods include salting out, recrystallization, and chromatography.

Purification Workflow

A typical purification process involves isolating the crude product, washing it, and then employing one or more techniques to remove residual impurities.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for dye purification.

Experimental Protocols: Purification

Method 1: Salting Out This technique reduces the solubility of the dye in the aqueous reaction medium by adding a large amount of an electrolyte, causing the dye to precipitate.

- Following the ethylation step, distill the reaction mixture to recover excess ethanol.[\[5\]](#)
- To the remaining aqueous solution, add a salting-out agent. Anhydrous sodium sulfate is preferred over sodium chloride as it reduces equipment corrosion and can increase the yield.[\[5\]](#)
- Heat the mixture to approximately 80 °C to facilitate the formation of a filterable precipitate.[\[5\]](#)
- Filter the hot solution to collect the precipitated **Chrysophenine** dye.
- Wash the filter cake with a minimal amount of a hot brine solution to remove entrained impurities.
- Dry the purified product in a drying tower or oven.[\[5\]](#)

Method 2: Recrystallization Recrystallization is a powerful technique for purifying solid compounds based on differences in solubility at different temperatures.[\[9\]](#)

- **Solvent Selection:** Choose a suitable solvent. Water is a good candidate as **Chrysophenine**'s solubility is significantly higher in hot water than in cold water.[\[6\]](#)[\[7\]](#) Ethanol can also be used.[\[6\]](#)
- **Dissolution:** Place the crude **Chrysophenine** solid in a flask and add a minimum amount of the chosen solvent (e.g., water). Heat the mixture to boiling while stirring until the dye is completely dissolved.[\[10\]](#)
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Cooling and Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. As the solution cools, its ability to dissolve the dye decreases, leading to the formation of pure crystals.[\[10\]](#)[\[11\]](#) Cooling further in an ice bath can maximize the yield.[\[11\]](#)

- **Crystal Collection:** Collect the purified crystals by vacuum filtration.
- **Washing:** Wash the crystals on the filter with a small amount of cold solvent to remove any remaining soluble impurities.
- **Drying:** Dry the crystals to remove the last traces of solvent.

Method 3: Chromatographic Purification For achieving very high purity, chromatographic techniques such as column chromatography or High-Performance Liquid Chromatography (HPLC) can be employed.^{[12][13]}

- **Sample Preparation:** Dissolve the crude or partially purified dye in a suitable solvent. The sample should be filtered to remove any particulate matter before loading onto the column.
- **Stationary Phase Selection:** Choose an appropriate stationary phase (e.g., silica gel for normal-phase, C18-bonded silica for reversed-phase).
- **Mobile Phase Selection:** Develop a solvent system (mobile phase) that provides good separation between the **Chrysophenine** dye and its impurities.
- **Elution:** Load the sample onto the column and begin eluting with the mobile phase. Collect fractions as they exit the column.
- **Analysis and Collection:** Monitor the fractions (e.g., by UV-Vis spectroscopy or TLC) to identify those containing the pure dye. Combine the pure fractions.
- **Solvent Removal:** Remove the solvent from the combined pure fractions, typically using a rotary evaporator, to obtain the final purified solid dye.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chrysophenine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)

- [2. Direct Chrysophenine Manufacturer, Supplier, Gujarat, India \[shivamchemicalsank.com\]](#)
- [3. Direct Chrysophenine G \(Direct Yellow 12\) Dye High Quality at Affordable Price \[shivamchemicalsank.com\]](#)
- [4. Buy DIRECT CHRYSOPHENINE G at Best Price, Exporter and Manufacturer in Mumbai \[pravindyechem.net\]](#)
- [5. CN104877368A - Chrysophenine G production process - Google Patents \[patents.google.com\]](#)
- [6. Chrysophenine G \[chembk.com\]](#)
- [7. worlddyevariety.com \[worlddyevariety.com\]](#)
- [8. Azo coupling - Wikipedia \[en.wikipedia.org\]](#)
- [9. mt.com \[mt.com\]](#)
- [10. m.youtube.com \[m.youtube.com\]](#)
- [11. youtube.com \[youtube.com\]](#)
- [12. Purification procedures for synthetic dyes: Part 1—dry column chromatography | Semantic Scholar \[semanticscholar.org\]](#)
- [13. chromatographyonline.com \[chromatographyonline.com\]](#)
- To cite this document: BenchChem. [Chrysophenine dye synthesis and purification methods]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552783/docs#chrysophenine-dye-synthesis-and-purification-methods\]](https://www.benchchem.com/product/b15552783/docs#chrysophenine-dye-synthesis-and-purification-methods)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)